Application Notes and Protocols for Z1078601926 Administration in Mouse Models

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Compound of Interest

Compound Name:	*Z1078601926*
Cat. No.:	*B7568919*

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Introduction

Z1078601926 is a novel investigational compound. This document provides detailed application notes and standardized protocols for the administration of **Z1078601926** in preclinical mouse models. The protocols outlined below are intended for researchers, scientists, and drug development professionals to ensure consistency and reproducibility of experimental outcomes.

Compound Information

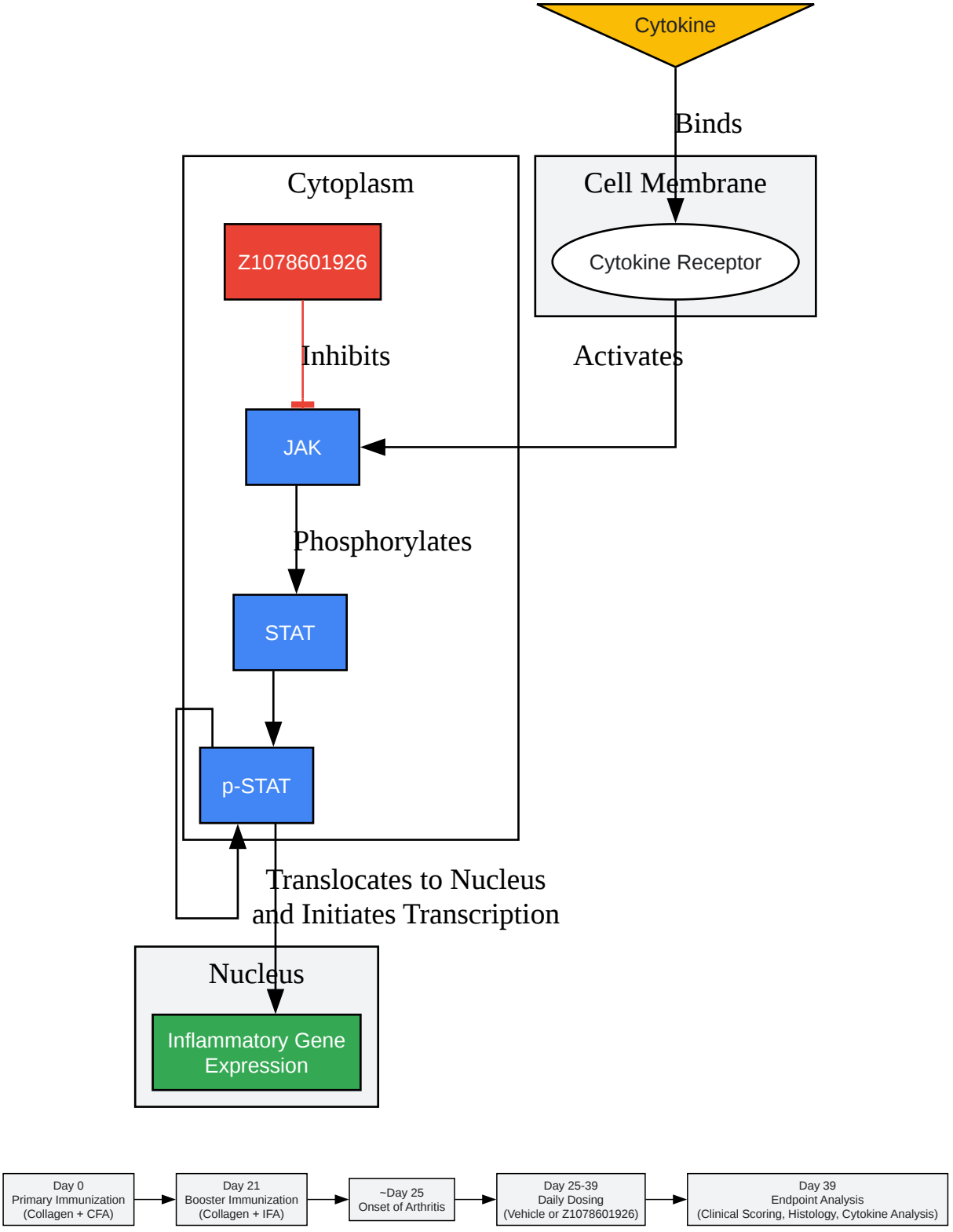
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Parameter	Details
Compound Name	Z1078601926
Molecular Formula	$C_{20}H_{21}N_5O_4$
Molecular Weight	400.42 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO (>20 mg/mL), sparingly soluble in ethanol, and insoluble in water.
Storage	Store at -20°C, protected from light and moisture.

Mechanism of Action

Z1078601926 is a potent and selective inhibitor of the Janus kinase (JAK) family, with high affinity for JAK1 and JAK3. By inhibiting these kinases, **Z1078601926** blocks the signaling of multiple cytokines that are pivotal in the pathogenesis of autoimmune and inflammatory diseases. The primary downstream effect of JAK inhibition by **Z1078601926** is the prevention of the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. This blockade of the JAK/STAT pathway ultimately leads to the downregulation of inflammatory gene expression.

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Contact our Ph.D. Support Team for a compatibility check

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